

Virosine B: An Obscure Alkaloid with Limited Public Data

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Compound of Interest

Compound Name: *Virosine B*

Cat. No.: *B15591891*

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CAS Number: 1052228-70-2

Molecular Formula: $C_{13}H_{17}NO_3$

Molecular Weight: 235.28 g/mol

Summary

Virosine B is a naturally occurring alkaloid isolated from the roots of *Virosine oleifera*[1]. Despite its identification and availability from several chemical suppliers for research purposes, a comprehensive review of publicly accessible scientific literature and databases reveals a significant lack of information regarding its biological activity, mechanism of action, and toxicological profile. At present, no in-depth technical data, experimental protocols, or associated signaling pathways for **Virosine B** have been published. This technical guide serves to consolidate the limited available information and highlight the current knowledge gap surrounding this compound.

Physicochemical Properties

Virosine B is characterized by the molecular formula $C_{13}H_{17}NO_3$ and a molecular weight of approximately 235.28 g/mol [1][2][3]. It is classified as an alkaloid[1]. The IUPAC name for **Virosine B** is (5R,10aR,10bS,12R)-4,5,8,9,10,10a-Hexahydro-12-hydroxy-7H-5,10b-ethano-2H-furo[2,3-a]quinolizin-2-one[2].

Table 1: Physicochemical Data for **Virosine B**

Property	Value	Reference
CAS Number	1052228-70-2	[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₁₇ NO ₃	[1][2][3]
Molecular Weight	235.28	[1][2]
Alternate Names	长春素B; 白饭树碱B	[2]
IUPAC Name	(5R,10aR,10bS,12R)-4,5,8,9,10,10a-Hexahydro-12-hydroxy-7H-5,10b-ethano-2H-furo[2,3-a]quinolizin-2-one	[2]
Source	Roots of <i>Virosine oleifera</i>	[1]

Biological Activity and Mechanism of Action

As of this writing, there is no publicly available data on the biological activity or mechanism of action of **Virosine B**. Scientific studies detailing its effects on cellular or animal models, its potential therapeutic applications, or its interactions with biological targets have not been found in the surveyed literature. Consequently, no signaling pathways associated with **Virosine B** can be described or visualized.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Virosine B** are not available in the public domain. While some suppliers provide generic formulation guidelines for dissolving the compound for in vitro and in vivo use, these are not specific experimental procedures but rather general recommendations for compounds with low water solubility[1][4].

General Formulation Suggestions (from supplier information):

- For in vitro use: **Virosine B** can be dissolved in solvents such as DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone[1][5].

- For in vivo use: A common formulation involves dissolving the compound in a vehicle such as DMSO, followed by dilution with agents like PEG300, Tween 80, and saline or corn oil[1][4]. For oral administration, suspension in 0.5% CMC Na has also been suggested[1].

It is critical to note that these are general suggestions and not validated protocols for **Virosine B**. Researchers would need to determine the optimal formulation and dosage for their specific experimental setup.

Conclusion and Future Directions

Virosine B remains a largely uncharacterized natural product. While its chemical structure has been elucidated and the compound is commercially available, its biological properties are unknown. This presents an opportunity for the scientific community to undertake foundational research to explore its potential bioactivities. Future studies could include:

- **Screening for Biological Activity:** Testing **Virosine B** against various cell lines (e.g., cancer, neuronal, immune cells) and in different disease models to identify any potential therapeutic effects.
- **Mechanism of Action Studies:** If any biological activity is identified, subsequent research would be needed to elucidate the underlying molecular mechanisms and identify the cellular targets and signaling pathways involved.
- **Toxicological Evaluation:** Assessing the safety profile of **Virosine B** is crucial before it can be considered for any therapeutic development.

Until such studies are conducted and published, a comprehensive technical guide on the core biological aspects of **Virosine B** cannot be fully realized. The information presented here reflects the entirety of the currently available public data.

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References

- 1. Virosine B | Alkaloids | 1052228-70-2 | Invivochem [invivochem.com]
- 2. cn.canbipharm.com [cn.canbipharm.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Virosine B | TargetMol [targetmol.com]
- 5. Virosine B | CAS:1052228-70-2 | Manufacturer ChemFaces [chemfaces.com]
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